

Technical Support Center: HPLC Purification of Semaglutide Main Chain (9-37)

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Compound of Interest

Compound Name: Semaglutide Main Chain (9-37)

Cat. No.: B15550787

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges encountered during the HPLC purification of the **Semaglutide Main Chain (9-37)**.

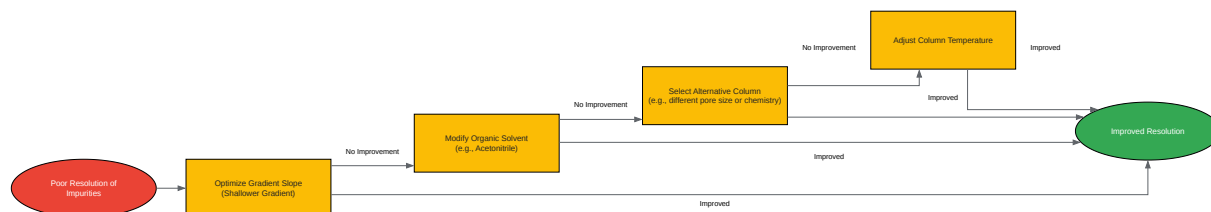
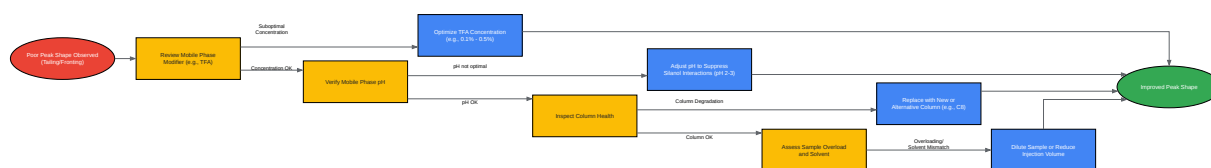
Troubleshooting Guide

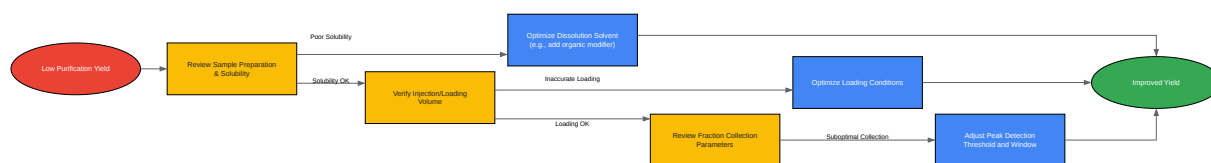
This guide addresses common issues observed during the HPLC purification of the **Semaglutide Main Chain (9-37)**, offering systematic approaches to identify and resolve them.

Problem: Poor Peak Shape (Tailing or Fronting)

Peak asymmetry can compromise resolution and the accuracy of quantification.^[1] Peak tailing, the most common form of asymmetry, is often caused by secondary interactions between the peptide and the stationary phase.^[1]

Troubleshooting Workflow for Poor Peak Shape





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References

- 1. OZEMPIC impurities: Safety in Semaglutide-Based Therapies [[amsbiopharma.com](https://www.amsbiopharma.com)]
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